

# Manganese nitrate as a catalyst for organic synthesis reactions

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## Compound of Interest

Compound Name: Nitric acid, manganese salt

Cat. No.: B089046

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## Manganese Nitrate: A Versatile Catalyst for Organic Synthesis

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Manganese nitrate has emerged as a cost-effective and efficient catalyst in a variety of organic synthesis reactions. Its utility spans from the selective oxidation of alcohols to the synthesis of valuable heterocyclic compounds. This document provides detailed application notes and experimental protocols for key reactions catalyzed by manganese nitrate, offering a valuable resource for researchers in organic chemistry and drug development.

### Aerobic Oxidation of Alcohols

The selective oxidation of alcohols to aldehydes and ketones is a fundamental transformation in organic synthesis. A highly efficient catalytic system for this purpose utilizes manganese(II) nitrate in conjunction with (2,2,6,6-tetramethylpiperidin-1-yl)oxyl (TEMPO) and a ligand such as 2-picolinic acid. This system allows for the aerobic oxidation of a wide range of primary and secondary alcohols to their corresponding carbonyl compounds with near-quantitative conversions under mild conditions.

### Data Presentation

Substrate	Catalyst System	Solvent	Temperature (°C)	Time (h)	Conversion (%)	Yield (%)
Benzyl alcohol	Mn(NO <sub>3</sub> ) <sub>2</sub> / TEMPO/2-Picolinic Acid	Acetic Acid	Room Temp	1	~100	~99
1-Octanol	Mn(NO <sub>3</sub> ) <sub>2</sub> / TEMPO/2-Picolinic Acid	Acetic Acid	Room Temp	24	~100	~96
2-Nitrobenzyl alcohol	Mn(NO <sub>3</sub> ) <sub>2</sub> / Co(NO <sub>3</sub> ) <sub>2</sub> / TEMPO	Acetic Acid	40	6	99	93
Cyclohexanol	Mn(NO <sub>3</sub> ) <sub>2</sub> / Co(NO <sub>3</sub> ) <sub>2</sub> / TEMPO	Acetic Acid	Room Temp	16	100	-

## Experimental Protocol: Aerobic Oxidation of Benzyl Alcohol

### Materials:

- Manganese(II) nitrate tetrahydrate (Mn(NO<sub>3</sub>)<sub>2</sub>·4H<sub>2</sub>O)
- (2,2,6,6-Tetramethylpiperidin-1-yl)oxyl (TEMPO)
- 2-Picolinic acid
- Benzyl alcohol
- Acetic acid
- Oxygen or ambient air

### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve benzyl alcohol (1.0 mmol) in acetic acid (5.0 mL).
- Add TEMPO (0.01 mmol, 1 mol%), manganese(II) nitrate tetrahydrate (0.01 mmol, 1 mol%), and 2-picolinic acid (0.05 mmol, 5 mol%).
- Stir the reaction mixture at room temperature under an
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